

6-Acetylpicolinic acid CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Acetylpicolinic acid

Cat. No.: B047971

[Get Quote](#)

6-Acetylpicolinic Acid: A Technical Overview

CAS Number: 122637-39-2

Molecular Formula: $C_8H_7NO_3$

Molecular Weight: 165.15 g/mol

This technical guide provides a summary of the available information on **6-Acetylpicolinic acid**, a pyridinecarboxylic acid derivative. The document is intended for researchers, scientists, and professionals in drug development, offering a concise overview of its chemical identity, structural features, and general applications. However, it is important to note that detailed experimental data, particularly regarding its synthesis, comprehensive spectral characterization, and specific biological activities, are not extensively available in the public domain.

Molecular Structure and Properties

6-Acetylpicolinic acid, also known as 6-acetyl-2-pyridinecarboxylic acid, is characterized by a pyridine ring substituted with a carboxylic acid group at the 2-position and an acetyl group at the 6-position.

Molecular Structure:

A two-dimensional representation of the molecular structure is provided below.

Caption: 2D structure of **6-Acetylpicolinic acid**.

Quantitative Data Summary

Property	Value	Reference
CAS Number	122637-39-2	N/A
Molecular Formula	C ₈ H ₇ NO ₃	N/A
Molecular Weight	165.15 g/mol	[1]
Boiling Point	360.4 °C at 760 mmHg	[2]
Density	1.303 g/cm ³	[2]

Synthesis and Characterization

Detailed, peer-reviewed experimental protocols for the synthesis of **6-Acetylpicolinic acid** are not readily available. However, a potential synthetic route can be inferred from the synthesis of analogous compounds. For instance, the oxidation of a methyl group on a pyridine ring to a carboxylic acid is a common transformation. Therefore, **6-Acetylpicolinic acid** could potentially be synthesized by the oxidation of 6-acetyl-2-methylpyridine.[3]

Comprehensive spectral data (¹H NMR, ¹³C NMR, FT-IR, and Mass Spectrometry) for **6-Acetylpicolinic acid** are not available in the searched literature. For researchers interested in characterizing this compound, the following general spectral features would be expected:

- ¹H NMR: Signals corresponding to the pyridine ring protons, the acetyl methyl protons, and the carboxylic acid proton.
- ¹³C NMR: Resonances for the carbon atoms of the pyridine ring, the acetyl carbonyl and methyl groups, and the carboxylic acid carbonyl group.
- FT-IR: Characteristic absorption bands for the C=O stretching of the ketone and carboxylic acid, O-H stretching of the carboxylic acid, and C=N and C=C stretching of the pyridine ring.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound.

Biological Activity and Potential Applications

The primary application of **6-Acetylpicolinic acid** appears to be as a versatile building block in organic synthesis.[2] Its bifunctional nature, possessing both a carboxylic acid and a ketone, makes it a valuable precursor for the synthesis of more complex molecules, particularly in the fields of pharmaceuticals and agrochemicals.[2]

While specific biological activities of **6-Acetylpicolinic acid** are not well-documented, picolinic acid and its derivatives have been investigated for a range of biological effects. Some picolinic acid derivatives have shown potential as enzyme inhibitors.[4][5] For example, a study on various picolinic acid derivatives demonstrated their inhibitory activity against dopamine β -monooxygenase, an enzyme involved in the biosynthesis of norepinephrine.[4] This suggests that **6-Acetylpicolinic acid** could be a candidate for screening in various biological assays to explore its potential therapeutic applications.

Due to the lack of specific information on the biological targets and mechanisms of action of **6-Acetylpicolinic acid**, a signaling pathway diagram cannot be provided at this time. Further research is required to elucidate its pharmacological profile.

Experimental Protocols

As a specific and detailed experimental protocol for the synthesis of **6-Acetylpicolinic acid** is not available, a general procedure for a related transformation is provided for illustrative purposes. The following is an adapted protocol for the oxidation of a methylpyridine to a pyridine carboxylic acid. This is not a validated protocol for the synthesis of **6-Acetylpicolinic acid** and should be adapted and optimized by qualified researchers.

Hypothetical Synthesis of **6-Acetylpicolinic Acid** from 6-Acetyl-2-methylpyridine

This hypothetical protocol is based on the oxidation of a methyl group attached to a pyridine ring.

Materials:

- 6-Acetyl-2-methylpyridine
- Potassium permanganate (KMnO₄)

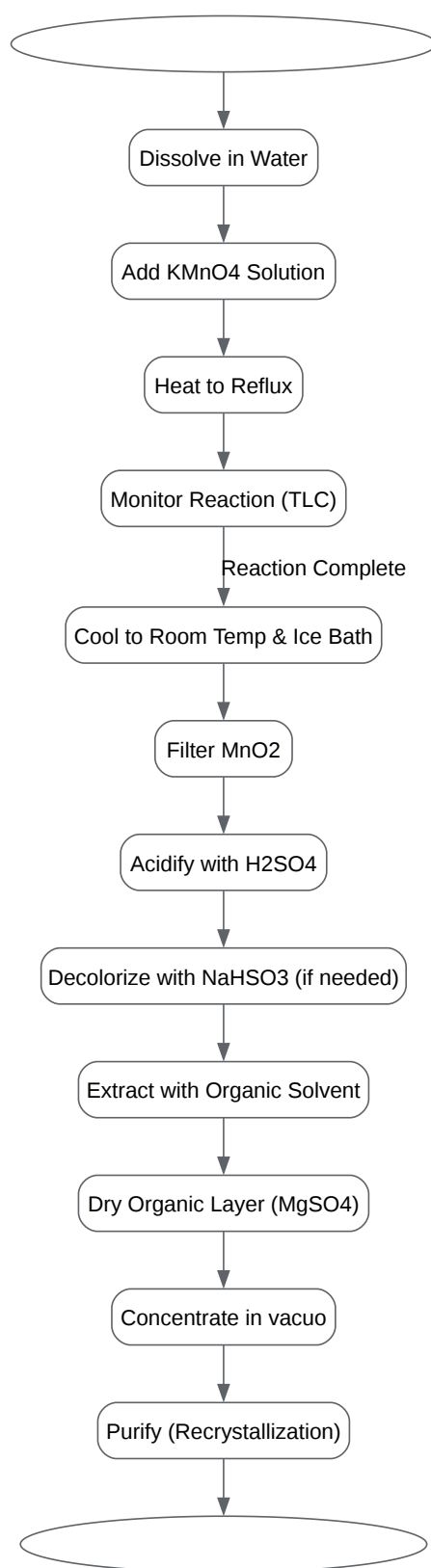
- Sulfuric acid (H_2SO_4)
- Sodium bisulfite (NaHSO_3)
- Dichloromethane (or other suitable organic solvent)
- Anhydrous magnesium sulfate (MgSO_4)
- Deionized water
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Ice bath
- Separatory funnel
- Rotary evaporator
- Filtration apparatus

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 6-acetyl-2-methylpyridine in water.
- Slowly add a solution of potassium permanganate in water to the stirred solution.
- Heat the reaction mixture to reflux for several hours. The progress of the reaction should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and then in an ice bath.
- Filter the mixture to remove the manganese dioxide precipitate.

- Acidify the filtrate with sulfuric acid to a pH of approximately 3-4.
- If a purple color from unreacted permanganate persists, add a saturated solution of sodium bisulfite dropwise until the color disappears.
- Extract the aqueous solution multiple times with a suitable organic solvent like dichloromethane.
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator to yield the crude **6-Acetylpicolinic acid**.
- The crude product may be further purified by recrystallization from an appropriate solvent system.

Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Hypothetical workflow for the synthesis of **6-Acetylpicolinic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Exploring the Potential of Pyridine Carboxylic Acid Isomers to Discover New Enzyme Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 6-Acetylpicolinic acid [myskinrecipes.com]
- 3. 2-Acetyl-6-methylpyridine | C₈H₉NO | CID 138872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Picolinic acids as inhibitors of dopamine beta-monooxygenase: QSAR and putative binding site - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Inhibitory activities of 2-pyridinecarboxylic acid analogs on phyto growth and enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [6-Acetylpicolinic acid CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047971#6-acetylpicolinic-acid-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com